

In-Depth Technical Guide: (2R,5R)-2,5-Dimethylmorpholine Hydrochloride

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Compound of Interest

Compound Name: (2R,5R)-2,5-Dimethylmorpholine
hydrochloride

CAS No.: 1639886-52-4

Cat. No.: B591597

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(2R,5R)-2,5-Dimethylmorpholine hydrochloride is a chiral heterocyclic compound that has garnered significant interest in medicinal chemistry and drug development. As a substituted morpholine, it belongs to a class of compounds recognized as "privileged scaffolds" due to their favorable physicochemical and metabolic properties, which often translate to improved pharmacokinetic profiles in drug candidates.^{[1][2]} The specific stereochemistry of **(2R,5R)-2,5-dimethylmorpholine hydrochloride** makes it a valuable building block in the asymmetric synthesis of complex molecules, particularly in the burgeoning field of targeted protein degradation.

This technical guide provides a comprehensive overview of the molecular structure, properties, and potential applications of **(2R,5R)-2,5-Dimethylmorpholine hydrochloride**, with a focus on its role in the development of novel therapeutics.

Molecular Structure and Properties

The molecular structure of **(2R,5R)-2,5-Dimethylmorpholine hydrochloride** is characterized by a morpholine ring substituted with two methyl groups at the C2 and C5 positions. The "(2R,5R)" designation specifies the absolute stereochemistry at these two chiral centers, indicating a cis relationship between the two methyl groups, where both are on the same side of the morpholine ring. The molecule is supplied as a hydrochloride salt, which enhances its stability and solubility in aqueous media.

Physicochemical Properties

Quantitative data for the physicochemical properties of **(2R,5R)-2,5-Dimethylmorpholine hydrochloride** is not extensively available in the public domain. However, based on the general properties of related morpholine derivatives and information from chemical suppliers, the following table summarizes its key characteristics.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₄ ClNO	[3]
Molecular Weight	151.63 g/mol	[3]
CAS Number	1639886-52-4	[3]
Appearance	White to off-white solid	Inferred
Purity	Typically ≥95%	Inferred
Solubility	Soluble in water and polar organic solvents	Inferred
Boiling Point (free base)	150.8 ± 15.0 °C at 760 mmHg	[4]
Flash Point (free base)	50.1 ± 9.8 °C	[4]
Density (free base)	0.9 ± 0.1 g/cm ³	[4]

Synthesis and Characterization

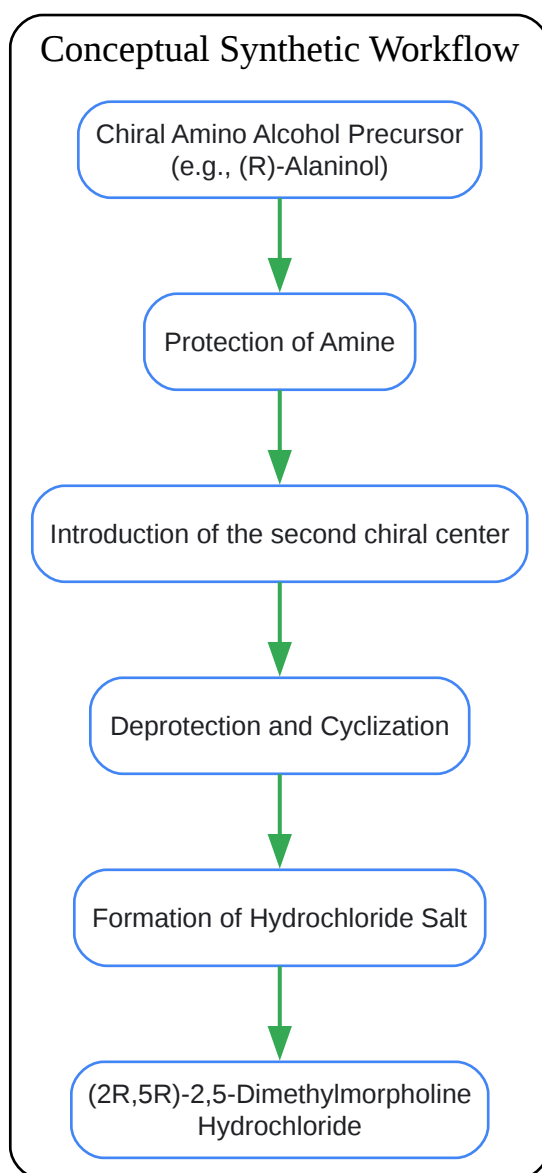
The stereoselective synthesis of chiral 2,5-disubstituted morpholines is a key challenge in organic chemistry. While a specific, detailed experimental protocol for the synthesis of

(2R,5R)-2,5-Dimethylmorpholine hydrochloride is not readily available in peer-reviewed literature, general strategies for the asymmetric synthesis of chiral morpholines can be adapted.

General Synthetic Approach

A common approach to synthesize chiral morpholines involves the cyclization of chiral amino alcohols. For (2R,5R)-2,5-dimethylmorpholine, a plausible synthetic route would start from a chiral amino alcohol precursor that already contains one of the desired stereocenters.

A potential, though not explicitly documented, experimental workflow for the synthesis could involve the following conceptual steps:



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Caption: Conceptual workflow for the synthesis of **(2R,5R)-2,5-Dimethylmorpholine hydrochloride**.

Purification

Purification of the final product is crucial to ensure high enantiomeric and chemical purity. Common techniques for the purification of chiral morpholine derivatives include:

- Column Chromatography: Effective for separating diastereomers and other impurities.

- Recrystallization: A powerful technique for obtaining highly pure crystalline solids.
- Chiral High-Performance Liquid Chromatography (HPLC): Used to separate enantiomers and confirm enantiomeric purity.

Characterization

The structure and purity of **(2R,5R)-2,5-Dimethylmorpholine hydrochloride** would be confirmed using a combination of spectroscopic and analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for confirming the chemical structure and stereochemistry. While specific spectra for this compound are not publicly available, related N-substituted morpholines have been characterized by these methods.[\[5\]](#)
- Mass Spectrometry (MS): To confirm the molecular weight.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups.
- Chiral HPLC: To determine the enantiomeric excess (e.e.).

Applications in Drug Development

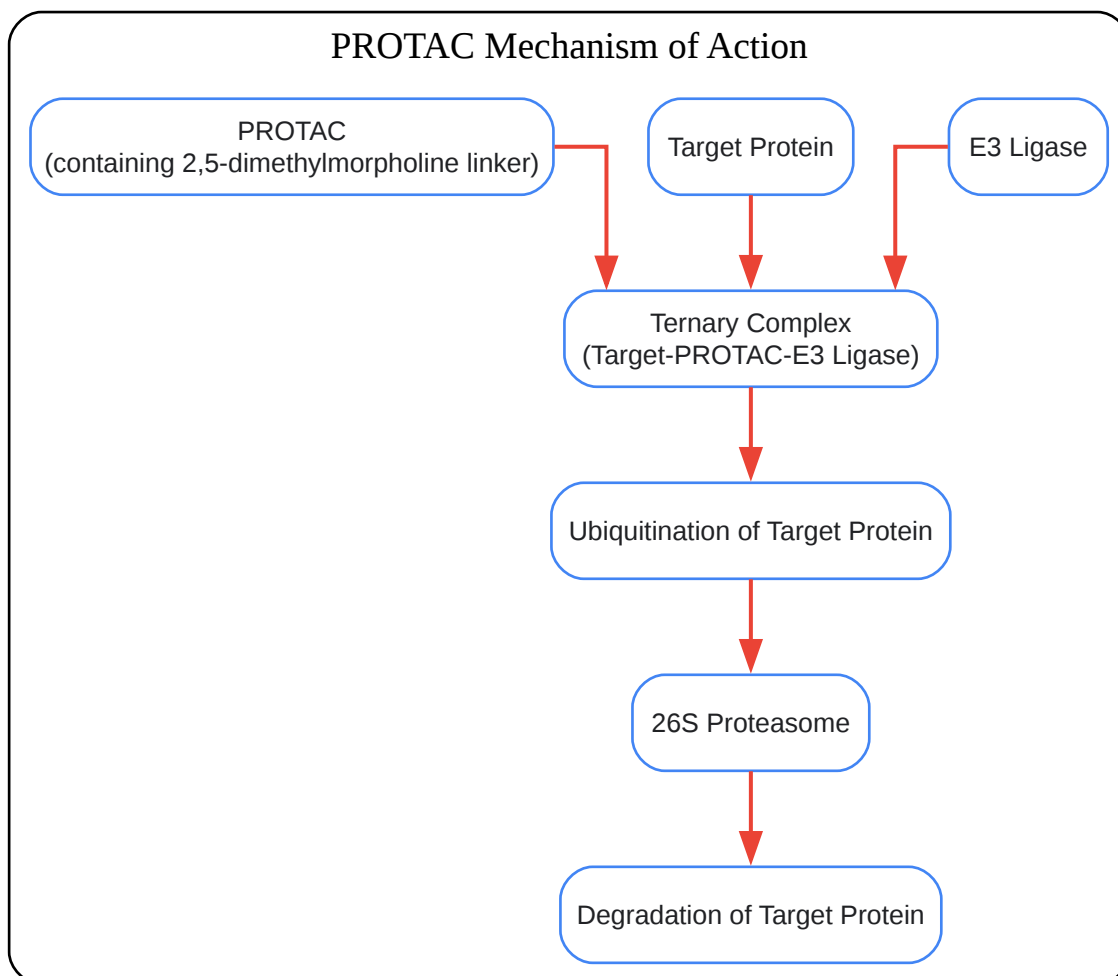
The primary application of **(2R,5R)-2,5-Dimethylmorpholine hydrochloride** in drug development is as a key building block, particularly in the synthesis of Proteolysis-Targeting Chimeras (PROTACs).

Role in PROTACs

PROTACs are heterobifunctional molecules that induce the degradation of specific target proteins by hijacking the cell's natural protein disposal system, the ubiquitin-proteasome system. A PROTAC typically consists of three components: a ligand that binds to the target protein, a ligand that recruits an E3 ubiquitin ligase, and a linker that connects these two ligands.

The (2R,5R)-2,5-dimethylmorpholine moiety is often incorporated into the linker of PROTACs. The rigid, chair-like conformation of the morpholine ring can help to control the spatial

orientation of the two ligands, which is critical for the efficient formation of a productive ternary complex between the target protein, the PROTAC, and the E3 ligase.



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Caption: General mechanism of action for a PROTAC utilizing a dimethylmorpholine-containing linker.

The specific stereochemistry and substitution pattern of the morpholine ring can influence the linker's rigidity, length, and vector, thereby impacting the PROTAC's efficacy and selectivity. The *cis*-2,5-dimethyl substitution provides a defined three-dimensional structure that can be exploited to optimize the geometry of the ternary complex.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **(2R,5R)-2,5-Dimethylmorpholine hydrochloride** is not widely available, safety information for related compounds such as cis-2,6-dimethylmorpholine provides guidance on handling procedures.[6]

- General Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation of dust and contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.
- First Aid Measures:
 - Inhalation: Move to fresh air. If not breathing, give artificial respiration.
 - Skin Contact: Wash off with soap and plenty of water.
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
 - Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.
- Storage: Store in a tightly closed container in a dry and well-ventilated place.

Conclusion

(2R,5R)-2,5-Dimethylmorpholine hydrochloride is a valuable chiral building block with significant potential in drug discovery, particularly in the design of targeted protein degraders. Its well-defined stereochemistry and the inherent properties of the morpholine scaffold make it an attractive component for constructing linkers in PROTACs, enabling precise control over the spatial arrangement of the molecule's functional domains. Further research into the synthesis and application of this and related chiral morpholines is likely to yield novel therapeutic agents with improved efficacy and selectivity.

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